

A Technical Guide to the Physical Properties of 2-Fluorophenylboronic Acid

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Compound of Interest

Compound Name: 2-Fluorophenylboronic acid

Cat. No.: B047844

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This in-depth technical guide provides a comprehensive overview of the core physical properties of **2-Fluorophenylboronic acid** (2-FPBA). Designed for researchers, scientists, and professionals in drug development, this document summarizes key quantitative data, outlines general experimental methodologies, and presents a logical framework for understanding the interplay of these characteristics.

Core Physical and Chemical Properties

2-Fluorophenylboronic acid is a synthetic compound that serves as a crucial intermediate in various chemical reactions, particularly in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.^{[1][2]} Its physical properties are fundamental to its handling, reactivity, and application in synthetic chemistry.

Property	Value	Source
Molecular Formula	C6H6BFO2	[3]
Molecular Weight	139.92 g/mol	[3][4]
Appearance	White to off-white or light yellow crystalline powder	[1][2]
Melting Point	101-110 °C (literature value)	[1][2][4]
Boiling Point	267.8 °C at 760 mmHg (Predicted)	[1][2]
Solubility	- 100 mg/mL in DMSO (requires sonication) - 6.03 mg/mL (Calculated) - Soluble in Methanol	[1][3][5]
pKa	8.32 ± 0.58 (Predicted)	[1]

Spectroscopic and Structural Data

Spectroscopic and crystallographic data provide deeper insights into the molecular structure and bonding of **2-Fluorophenylboronic acid**.

Data Type	Key Characteristics
Crystal Structure	Monoclinic, Space Group P 1 21/c 1 [6]
¹ H NMR	Spectra available in DMSO-d6 [7]
¹³ C NMR	Data available [6]
IR Spectroscopy	Spectra available [6]
Mass Spectrometry	Data available [7]

Experimental Protocols

While specific experimental protocols for determining the physical properties of **2-Fluorophenylboronic acid** are not extensively detailed in the public domain, the following outlines general and widely accepted methodologies for characterizing boronic acids.

Determination of Melting Point

The melting point of a solid compound like **2-Fluorophenylboronic acid** is typically determined using a melting point apparatus.

General Protocol:

- A small, finely ground sample of the crystalline powder is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting point range.

Determination of Solubility (Dynamic Method)

The dynamic or synthetic method is a reliable technique for determining the solubility of boronic acids in various organic solvents.^[8]

General Protocol:

- A precise amount of **2-Fluorophenylboronic acid** and the selected solvent are weighed into a jacketed glass vessel.
- The biphasic mixture is heated at a constant, slow rate while being vigorously stirred.
- The temperature at which the last solid particles dissolve, resulting in a clear solution, is recorded as the equilibrium solubility temperature for that specific composition.^[8]
- The process is repeated with different compositions to generate a solubility curve.

Determination of pKa (Potentiometric Titration)

Potentiometric titration is a standard method for determining the acidity constant (pKa) of a substance.

General Protocol:

- A known concentration of **2-Fluorophenylboronic acid** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent if the compound has limited aqueous solubility.
- The solution is titrated with a standardized solution of a strong base (e.g., NaOH).
- The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- The pKa is determined from the titration curve, often as the pH at the half-equivalence point.

Interrelation of Physical Properties

The physical properties of **2-Fluorophenylboronic acid** are interconnected and influence its behavior in chemical systems. The following diagram illustrates these relationships.

- 3. medchemexpress.com [medchemexpress.com]
- 4. 2-氟苯硼酸 ≥95% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 2-Fluorophenylboronic acid | Fluorinated Building Blocks | Ambeed.com [ambeed.com]
- 6. 2-Fluorophenylboronic acid | C₆H₆BF₂O₂ | CID 2734354 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1993-03-9[(2-Fluorophenyl)boronic acid]BLD Pharm [bldpharm.com]
- 8. benchchem.com [benchchem.com]
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